

An In-depth Technical Guide to Islanditoxin: Molecular Formula and Peptide Composition

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular and structural characteristics of **Islanditoxin**, a cyclic peptide mycotoxin. The information presented herein is curated for professionals engaged in toxicological research, natural product chemistry, and drug development.

Molecular and Physicochemical Properties

Islanditoxin, also known as Cyclochlorotine, is a hepatotoxic mycotoxin produced by the fungus Penicillium islandicum.[1][2] Its defining characteristic is the presence of dichlorinated proline within its cyclic peptide structure. The key molecular and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C24H31Cl2N5O7	PubChem CID 114782[3][4]
Molar Mass	572.44 g/mol	[2]
Appearance	Solid	Human Metabolome Database
Melting Point	250 - 251 °C	Human Metabolome Database
Synonyms	Cyclochlorotine, Yellowed rice toxin	[2][4]



Note: An earlier proposed molecular formula was C₂₅H₃₃O₈N₅Cl₂.[5] However, subsequent analysis has led to the currently accepted formula.

Peptide Composition and Structure

Islanditoxin is a cyclic pentapeptide, meaning it is composed of five amino acid residues linked in a circular structure.[1][2][3] The peptide contains both common and unusual amino acids, contributing to its unique chemical properties and biological activity.

The amino acid sequence of **Islanditoxin** is: cyclo-(L- α -aminobutyryl-L-seryl-J-seryl-3 β ,4 β -dichloro-L-prolyl-3-phenyl- β -alanyl-)[3]

A slight variation in nomenclature describes the composition as cyclo-(L-dichloroprolyl-D- β -amino- β -phenylpropionyl-L- α -amino-n-butyryl-L-seryl-L-serin).[1] The constituent amino acids identified through hydrolysis are:

- L-Serine (Ser): Two residues are present in the cyclic structure.
- L-α-aminobutyric acid (Abu): An isomer of the more common aminobutyric acids.[5]
- 3-phenyl-β-alanine (β-Phe): An unusual β-amino acid.[6]
- 3,4-dichloro-L-proline (Cl₂-Pro): A rare, halogenated derivative of proline.

The presence of the two chlorine atoms is critical for its toxicity; removal of these atoms results in a complete loss of toxic activity.[1]

Experimental Protocols for Characterization

The elucidation of **Islanditoxin**'s structure involved a series of classical and modern analytical techniques.

Islanditoxin is isolated from the cultured broth of Penicillium islandicum.[5] The purification process involves recrystallization from different solvents. Recrystallization from methanol or water yields **islanditoxin** monomethanolate or monohydrate, respectively. To obtain the free, solventless form, recrystallization from boiling acetone is required.[7]



- Complete Hydrolysis: To identify the constituent amino acids, the peptide is subjected to complete hydrolysis using 12 N hydrochloric acid.[5] This harsh treatment breaks all peptide bonds, releasing the individual amino acids for identification.
- Mild Hydrolysis: To quantify specific amino acids, milder conditions are used. For instance, mild hydrolysis with 4.5 N hydrochloric acid demonstrated that one mole of islanditoxin yields two moles of serine.[5]

The sequence of amino acids was determined through partial hydrolysis and terminal amino acid analysis.[7]

- Partial Hydrolysis: Controlled hydrolysis with concentrated hydrochloric acid at room temperature generates smaller peptide fragments.[7]
- Terminal Amino Acid Analysis:
 - N-terminal analysis: The DNP (2,4-dinitrophenyl) method was used to identify the Nterminal amino acid of the resulting fragments.[7]
 - C-terminal analysis: Hydrazinolysis was employed to determine the C-terminal amino acid.
 [7]

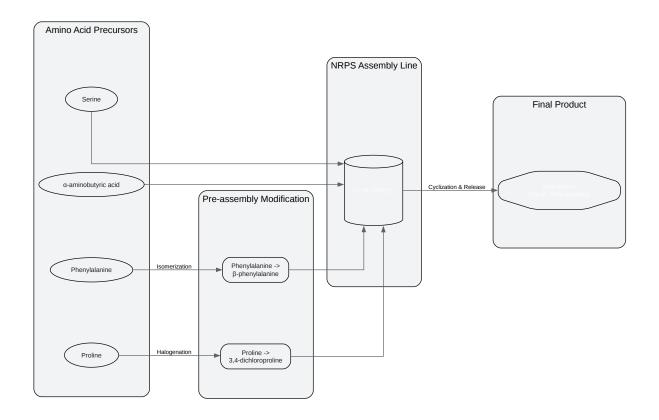
By analyzing the overlapping sequences of these fragments, the circular structure of the parent molecule was deduced.

Biosynthesis

The biosynthesis of **Islanditoxin** is a complex process that does not involve ribosomal protein synthesis. Instead, it is synthesized by a large, multi-domain enzyme complex known as a Non-Ribosomal Peptide Synthetase (NRPS).[2][6]

The core of this biosynthetic pathway is the NRPS named CctN.[6] The general workflow for the biosynthesis is depicted below.





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Caption: Biosynthetic pathway of **Islanditoxin** via Non-Ribosomal Peptide Synthetase (NRPS).

This diagram illustrates the key stages in the biosynthesis of **Islanditoxin**. Precursor amino acids undergo necessary modifications, such as halogenation in the case of proline, before being assembled in a specific order on the CctN enzyme complex. The final step involves the cyclization and release of the mature **Islanditoxin** molecule.

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